

The 7-Azaindole Scaffold: A Comparative Guide to Kinase Inhibitory Activity

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Compound of Interest

Compound Name: *1-Boc-5-fluoro-3-(chloromethyl)-7-azaindole*

CAS No.: *1234615-73-6*

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For researchers, scientists, and drug development professionals, the quest for potent and selective kinase inhibitors is a continuous journey. Among the myriad of heterocyclic scaffolds explored, the 7-azaindole core has emerged as a "privileged" structure, consistently yielding highly effective kinase inhibitors.[1][2][3][4] Its remarkable success stems from its ability to mimic the adenine hinge-binding motif of ATP, forming two crucial hydrogen bonds with the kinase hinge region, a feat that underpins the activity of many ATP-competitive inhibitors.[1][2][4] This guide provides an in-depth, comparative analysis of the kinase inhibitory activity of different 7-azaindole analogues, focusing on four key kinase families: Aurora kinases, Rho-associated coiled-coil containing protein kinases (ROCK), Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), and p38 Mitogen-Activated Protein Kinase (p38 MAPK). We will delve into the structure-activity relationships (SAR), present comparative inhibitory data, and provide detailed experimental protocols to empower your own research endeavors.

The Strategic Advantage of the 7-Azaindole Scaffold

The 7-azaindole framework, a fusion of a pyridine and a pyrrole ring, offers a unique combination of features that make it an exceptional starting point for kinase inhibitor design.[4]

[5] The nitrogen atom in the pyridine ring acts as a hydrogen bond acceptor, while the pyrrole NH group serves as a hydrogen bond donor.[2] This arrangement allows for a bidentate hydrogen bonding interaction with the backbone of the kinase hinge region, effectively anchoring the inhibitor in the ATP-binding pocket.[1][2][4] Beyond this fundamental interaction, the 7-azaindole core presents multiple positions for substitution (typically C3, C4, C5, and N1), enabling fine-tuning of potency, selectivity, and pharmacokinetic properties.[2][5] This versatility is exemplified by the FDA-approved B-Raf inhibitor, Vemurafenib, which was developed from a simple 7-azaindole fragment.[1][2]

Comparative Analysis of 7-Azaindole Analogues Across Key Kinase Families

The true power of the 7-azaindole scaffold is demonstrated by its successful application in developing inhibitors for a diverse range of kinases. Below, we compare the activity of various analogues against four therapeutically relevant kinase targets.

Aurora Kinase Inhibition: Targeting Mitotic Progression

The Aurora kinase family (A, B, and C) are serine/threonine kinases that play pivotal roles in regulating mitosis.[6] Their overexpression in many cancers has made them attractive targets for anti-cancer drug discovery. 7-azaindole-based inhibitors have shown significant promise in this area, with GSK1070916A being a noteworthy example.

Structure-Activity Relationship Insights:

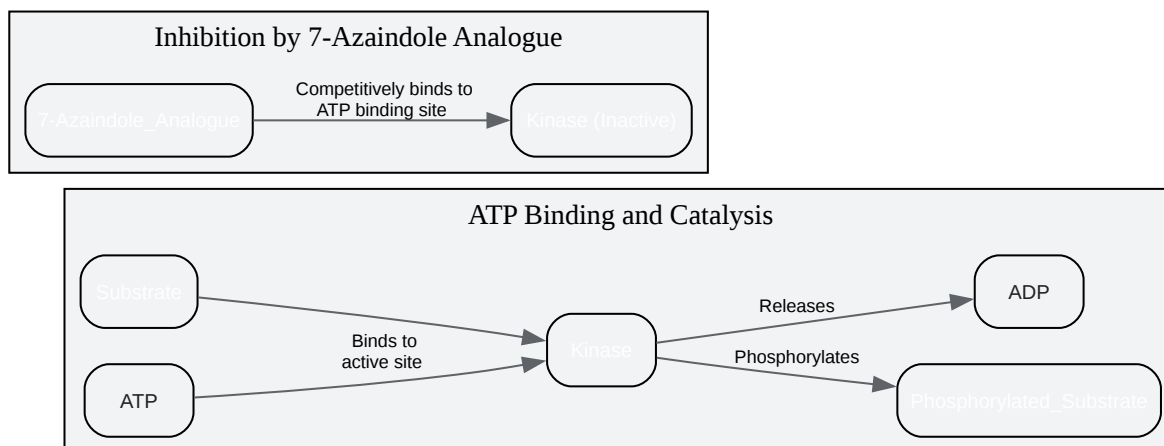
The development of potent Aurora kinase inhibitors has revealed key SAR principles for the 7-azaindole scaffold. For instance, the introduction of a pyrazole group at the C4 position of the 7-azaindole core, as seen in GSK1070916A, was a critical step in achieving high potency and selectivity for Aurora B/C over Aurora A. This strategic modification highlights the importance of exploring substitutions that can exploit specific sub-pockets within the kinase active site.

Table 1: Comparative Inhibitory Activity of 7-Azaindole Analogues against Aurora Kinases

Compound	Target Kinase	IC50 (nM)	Selectivity vs. Aurora A	Reference
GSK1070916A	Aurora B	0.38 (Ki)	>250-fold	[7]
Aurora C	1.5 (Ki)	[7]		
Aurora A	490 (Ki)	[8]		
Analogue 1	Aurora A	15	[6]	
Aurora B	3.5	[6]		
Analogue 2	Aurora A	9	[6]	
Aurora B	31	[6]		

Note: Ki values are reported for GSK1070916A.

Visualizing the Kinase Inhibition Pathway



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Caption: Competitive inhibition of a kinase by a 7-azaindole analogue.

Rho-Associated Kinase (ROCK) Inhibition: Avenues for Cardiovascular and Neurological Therapies

ROCKs are serine/threonine kinases that are key regulators of the actin cytoskeleton and are implicated in various pathologies, including hypertension, glaucoma, and cancer. The 7-azaindole scaffold has been successfully employed to generate potent and selective ROCK inhibitors.

Structure-Activity Relationship Insights:

SAR studies on 7-azaindole-based ROCK inhibitors have demonstrated that substitutions at the C3 position are crucial for achieving high potency.^[9] For example, the introduction of a thiazole group at this position has led to compounds with excellent ROCK inhibitory activity and high selectivity against the closely related kinase PKA.^[4] Further modifications to the C3 substituent can be used to optimize pharmacokinetic properties such as solubility and metabolic stability.

Table 2: Comparative Inhibitory Activity of 7-Azaindole Analogues against ROCK

Compound	Target Kinase	IC50 (nM)	Selectivity vs. PKA	Reference
Analogue 3	ROCK1	10	High	^[9]
Analogue 4	ROCK2	20	High	^[9]
Compound 16	ROCK	Potent	Excellent	^[4]
Compound 17	ROCK	Potent	Excellent	^[4]
Compound 19	ROCK	Potent	Excellent	^[4]
Compound 21	ROCK	Potent	Excellent	^[4]
Compound 22	ROCK	Potent	Excellent	^[4]

VEGFR-2 Inhibition: Targeting Angiogenesis in Cancer

VEGFR-2 is a receptor tyrosine kinase that plays a central role in angiogenesis, the formation of new blood vessels, which is a critical process for tumor growth and metastasis. Consequently, VEGFR-2 is a major target for cancer therapy.

Structure-Activity Relationship Insights:

While comprehensive SAR tables for 7-azaindole based VEGFR-2 inhibitors are less common in the literature compared to Aurora and ROCK, available data suggests that modifications at the C3 and C5 positions of the 7-azaindole ring are important for potent inhibition. The goal of these modifications is often to occupy the hydrophobic pocket adjacent to the ATP binding site and to form additional interactions that enhance binding affinity.

Table 3: Inhibitory Activity of a 7-Azaindole Analogue against VEGFR-2

Compound	Target Kinase	IC50 (nM)	Reference
Nicotinamide-based derivative 6	VEGFR-2	60.83	[10]
Nicotinamide-based derivative 10	VEGFR-2	63.61	[10]
Indolin-2-one derivative 17a	VEGFR-2	78	[6]
Indolin-2-one derivative 10g	VEGFR-2	87	[6]

p38 MAP Kinase Inhibition: Modulating Inflammatory Responses

p38 MAP kinase is a serine/threonine kinase involved in cellular responses to stress and plays a key role in the production of pro-inflammatory cytokines. As such, inhibitors of p38 have potential as treatments for a range of inflammatory diseases.

Structure-Activity Relationship Insights:

For 7-azaindole-based p38 inhibitors, the SAR often focuses on substitutions at the C2 and C3 positions. The goal is to identify groups that can interact with specific residues in the p38 active site to enhance potency and selectivity over other MAP kinases.

Table 4: Inhibitory Activity of a 7-Azaindole Analogue against p38 MAP Kinase

Compound	Target Kinase	pIC50	Reference
Pyrazole derivative	p38 α	7.54	[8]

Note: Data for p38 inhibitors is often presented as pIC50 (-log IC50).

Experimental Protocols for Kinase Inhibitory Activity Assessment

To ensure the scientific integrity and reproducibility of the data presented, it is essential to employ robust and well-validated experimental protocols. Here, we provide detailed methodologies for two common in vitro kinase assays used to determine the IC50 values of inhibitors.

In Vitro Kinase Assay: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET)

This assay format is widely used for its homogeneous nature, sensitivity, and suitability for high-throughput screening.

Principle:

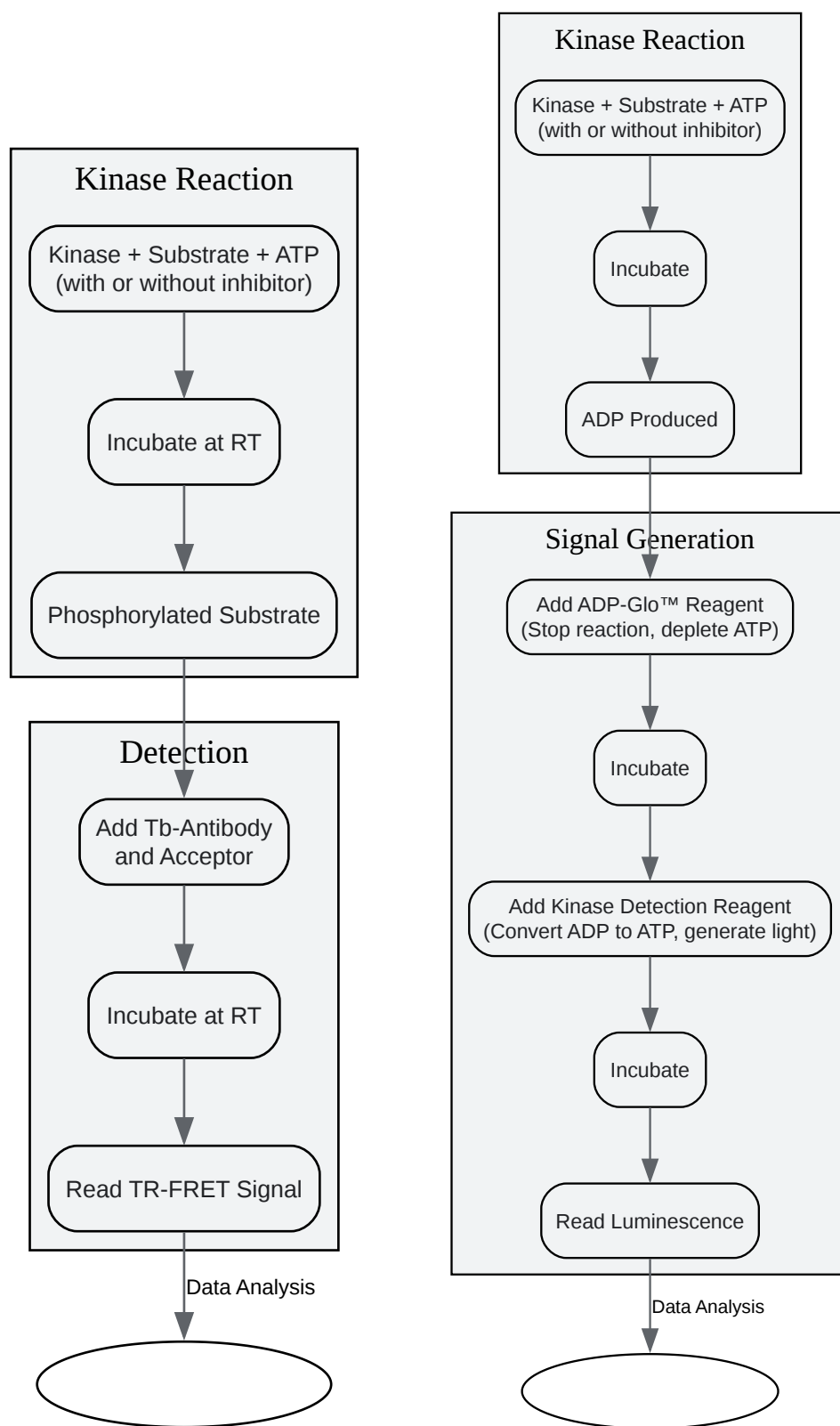
The TR-FRET kinase assay measures the phosphorylation of a substrate by a kinase. A terbium (Tb)-labeled anti-phospho-substrate antibody serves as the donor fluorophore, and a fluorescently labeled substrate acts as the acceptor. When the substrate is phosphorylated by the kinase, the Tb-labeled antibody binds to it, bringing the donor and acceptor into close proximity. Excitation of the terbium donor results in energy transfer to the acceptor, which then emits light at a specific wavelength. The magnitude of the TR-FRET signal is proportional to the extent of substrate phosphorylation and thus, the kinase activity.

Step-by-Step Protocol (Example for p38 α MAP Kinase):

- Reagent Preparation:
 - Kinase Buffer: 20 mM HEPES pH 7.0, 10 mM MgCl₂, 1 mM DTT, 0.01% Tween 20.[\[1\]](#)
 - p38 α Kinase: Prepare a 3X working solution (e.g., 9 nM) in kinase buffer.[\[1\]](#)
 - Substrate (ATF-2/GST fusion protein): Prepare a 4.29X working solution (e.g., 429 nM) in kinase buffer.[\[1\]](#)
 - ATP: Prepare a 3X working solution (e.g., 300 μ M) in kinase buffer.[\[1\]](#)
 - Inhibitor: Prepare a serial dilution of the 7-azaindole analogue in DMSO, then dilute further in kinase buffer.
 - Detection Reagents: Prepare a solution containing a Tb-labeled anti-phospho-ATF-2 antibody and an APC-labeled anti-GST antibody in TR-FRET dilution buffer.
- Kinase Reaction:
 - In a 384-well plate, add 5 μ L of the inhibitor solution.
 - Add 5 μ L of the 3X p38 α kinase solution and pre-incubate for 20 minutes at room temperature.[\[1\]](#)
 - Initiate the reaction by adding 5 μ L of a pre-mixed solution of 3X ATP and 4.29X substrate.
 - Incubate for 60 minutes at room temperature.[\[1\]](#)
- Detection:
 - Stop the reaction by adding 5 μ L of the detection reagent solution.
 - Incubate for 60 minutes at room temperature in the dark.[\[1\]](#)
 - Read the plate on a TR-FRET compatible plate reader, measuring emission at two wavelengths (e.g., 665 nm for the acceptor and 615 nm for the donor).

- Data Analysis:
 - Calculate the TR-FRET ratio (acceptor emission / donor emission).
 - Plot the TR-FRET ratio against the logarithm of the inhibitor concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Visualizing the TR-FRET Assay Workflow



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Caption: A simplified workflow for the ADP-Glo™ kinase assay.

Conclusion: The Enduring Potential of the 7-Azaindole Scaffold

The 7-azaindole scaffold has unequivocally established itself as a cornerstone in the design of potent and selective kinase inhibitors. Its inherent ability to form key hydrogen bond interactions with the kinase hinge region provides a solid foundation for inhibitor development. As we have demonstrated through a comparative analysis of analogues targeting Aurora kinases, ROCK, VEGFR-2, and p38 MAP kinase, the true power of this scaffold lies in its versatility. Strategic modifications at various positions on the 7-azaindole ring allow for the fine-tuning of inhibitory activity, selectivity, and drug-like properties.

The continued exploration of the vast chemical space around the 7-azaindole core, guided by a deep understanding of structure-activity relationships and aided by robust biochemical and cell-based assays, will undoubtedly lead to the discovery of novel kinase inhibitors with improved therapeutic profiles. For researchers in the field of drug discovery, the 7-azaindole scaffold remains a highly attractive and fruitful starting point for the development of the next generation of targeted therapies.

References

- Irie, T., & Sawa, M. (2018). 7-Azaindole: A Versatile Scaffold for Developing Kinase Inhibitors. *Chemical & Pharmaceutical Bulletin*, 66(1), 29-36. [\[Link\]](#)
- Irie, T., & Sawa, M. (2018). 7-Azaindole: A Versatile Scaffold for Developing Kinase Inhibitors. *Semantic Scholar*. [\[Link\]](#)
- Boger, D. L., & Brotherton, C. E. (2015). The Azaindole Framework in the Design of Kinase Inhibitors. *Molecules*, 20(10), 19336-19365. [\[Link\]](#)
- Bandarage, U. K., et al. (2021). Structure-activity relationship studies of 7-azaindole-based rho kinase (ROCK) inhibitors. *Bioorganic & Medicinal Chemistry Letters*, 33, 127721. [\[Link\]](#)
- BPS Bioscience. (n.d.). Lumi-Verse™ VEGFR2 (KDR) Kinase Assay Kit. [\[Link\]](#)
- Boger, D. L., & Brotherton, C. E. (2015). The Azaindole Framework in the Design of Kinase Inhibitors. *ResearchGate*. [\[Link\]](#)

- Bandarage, U. K., et al. (2018). Design, Synthesis and Structure-Activity Relationships of 7-Azaindole-Based Rho kinase (ROCK) Inhibitors. ResearchGate. [[Link](#)]
- BPS Bioscience. (n.d.). VEGFR2 (KDR) Kinase Assay Kit. [[Link](#)]
- El-Damasy, A. K., et al. (2022). Discovery of New VEGFR-2 Inhibitors: Design, Synthesis, Anti-Proliferative Evaluation, Docking, and MD Simulation Studies. Molecules, 27(19), 6205. [[Link](#)]
- Ghafourian, T., & Barzegar, A. (2013). Quantitative structure activity relationship study of p38 α MAP kinase inhibitors. DARU Journal of Pharmaceutical Sciences, 21(1), 2. [[Link](#)]
- FRET-Based Screening Identifies p38 MAPK and PKC Inhibition as Targets for Prevention of Seeded α -Synuclein Aggregation. (2021). Neurotherapeutics, 18(3), 1859-1874. [[Link](#)]
- Kleman, A. M., et al. (2014). A High-Throughput Method for Measuring Drug Residence Time Using the Transcreeper ADP Assay. Journal of Biomolecular Screening, 19(6), 935-945. [[Link](#)]
- Boger, D. L., & Brotherton, C. E. (2015). The Azaindole Framework in the Design of Kinase Inhibitors. PMC. [[Link](#)]

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Sources

- [1. resources.revvity.com](https://resources.revvity.com) [resources.revvity.com]
- [2. Design, synthesis, and evaluation of 3,5-disubstituted 7-azaindoles as Trk inhibitors with anticancer and antiangiogenic activities - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- [4. ROCK inhibitors 4: Structure-activity relationship studies of 7-azaindole-based rho kinase \(ROCK\) inhibitors - PubMed](#) [pubmed.ncbi.nlm.nih.gov]

- [5. bpsbioscience.com \[bpsbioscience.com\]](#)
- [6. The Azaindole Framework in the Design of Kinase Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. medchemexpress.com \[medchemexpress.com\]](#)
- [8. Biochemical characterization of GSK1070916, a potent and selective inhibitor of Aurora B and Aurora C kinases with an extremely long residence time¹ - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. azurebiosystems.com \[azurebiosystems.com\]](#)
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